

Protocol for dissolving and storing Dimethyl 2-oxoglutarate.

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Compound of Interest

Compound Name: Dimethyl 2-oxoglutarate

Cat. No.: B019872

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Application Notes and Protocols for Dimethyl 2-oxoglutarate

Introduction

Dimethyl 2-oxoglutarate (DMKG), also known as Dimethyl α -ketoglutarate, is a cell-permeable derivative of α -ketoglutarate (α -KG), a key intermediate in the Krebs cycle.^{[1][2]} As a crucial metabolite, it plays a significant role in cellular energy metabolism, nitrogen transport, and as a cofactor for various dioxygenases.^{[1][3][4]} Its cell permeability makes it a valuable tool for studying the metabolic effects of α -KG in various biological systems. DMKG has been shown to possess antioxidant properties and to inhibit autophagy. These characteristics have led to its use in research areas such as metabolic diseases, neurodegenerative disorders, and cancer.

This document provides detailed protocols for dissolving and storing **Dimethyl 2-oxoglutarate** to ensure its stability and efficacy for research applications.

Physicochemical Properties

- Molecular Formula: C₇H₁₀O₅
- Molecular Weight: 174.15 g/mol
- Appearance: Colorless to light yellow clear liquid or neat oil.

- Density: Approximately 1.203 g/mL at 25 °C.

Solubility and Storage

Proper dissolution and storage are critical to maintain the integrity of **Dimethyl 2-oxoglutarate** for experimental use. The following tables summarize the solubility in common laboratory solvents and recommended storage conditions.

Table 1: Solubility of **Dimethyl 2-oxoglutarate**

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	≥ 30 mg/mL	
Dimethylformamide (DMF)	≥ 30 mg/mL	
Ethanol	≥ 30 mg/mL	
Phosphate-Buffered Saline (PBS, pH 7.2)	≥ 10 mg/mL	
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL	
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL	
Water	Soluble	

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Pure (Neat Oil)	Room Temperature	Not specified, store tightly closed and dry	
Pure (Neat Oil)	-20°C	3 years	
Pure (Neat Oil)	4°C	2 years	
In Solvent	-80°C	6 months	
In Solvent	-20°C	1 month	

Note: For long-term storage of solutions, it is highly recommended to aliquot to prevent repeated freeze-thaw cycles which can lead to product degradation.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution (e.g., 100 mM in DMSO)

This protocol is suitable for preparing a stock solution for most in vitro cell culture experiments.

Materials:

- **Dimethyl 2-oxoglutarate** (neat oil)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

Procedure:

- Pre-warm DMKG: Allow the vial of **Dimethyl 2-oxoglutarate** to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculate Required Volumes:

- The molecular weight of DMKG is 174.15 g/mol .
- To prepare a 100 mM (0.1 M) solution, you need 17.415 mg of DMKG per 1 mL of solvent.
- Given the density of DMKG is ~1.203 g/mL (or 1203 mg/mL), calculate the volume of DMKG needed.
- Volume of DMKG (μL) = (Desired mass in mg / 1.203 mg/μL)
- For example, for 1 mL of a 100 mM solution, you would need 17.415 mg. Volume = 17.415 mg / 1.203 mg/μL ≈ 14.48 μL.
- Dissolution:
 - In a sterile tube, add the calculated volume of DMSO (e.g., to make a final volume of 1 mL, add DMSO to the DMKG).
 - Add the calculated volume of **Dimethyl 2-oxoglutarate** to the DMSO.
 - Vortex the solution thoroughly until the DMKG is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or brief sonication can be used to aid dissolution if precipitation is observed.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 20-100 μL) in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Protocol 2: Preparation of a Working Solution for In Vivo Studies

This protocol provides an example of preparing a formulation suitable for intraperitoneal (i.p.) injection in animal models. In vivo working solutions should be prepared fresh on the day of use.

Materials:

- **Dimethyl 2-oxoglutarate** stock solution (e.g., 100 mM in DMSO) or neat oil
- Dimethyl Sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (sterile, physiological)
- Sterile tubes and syringes

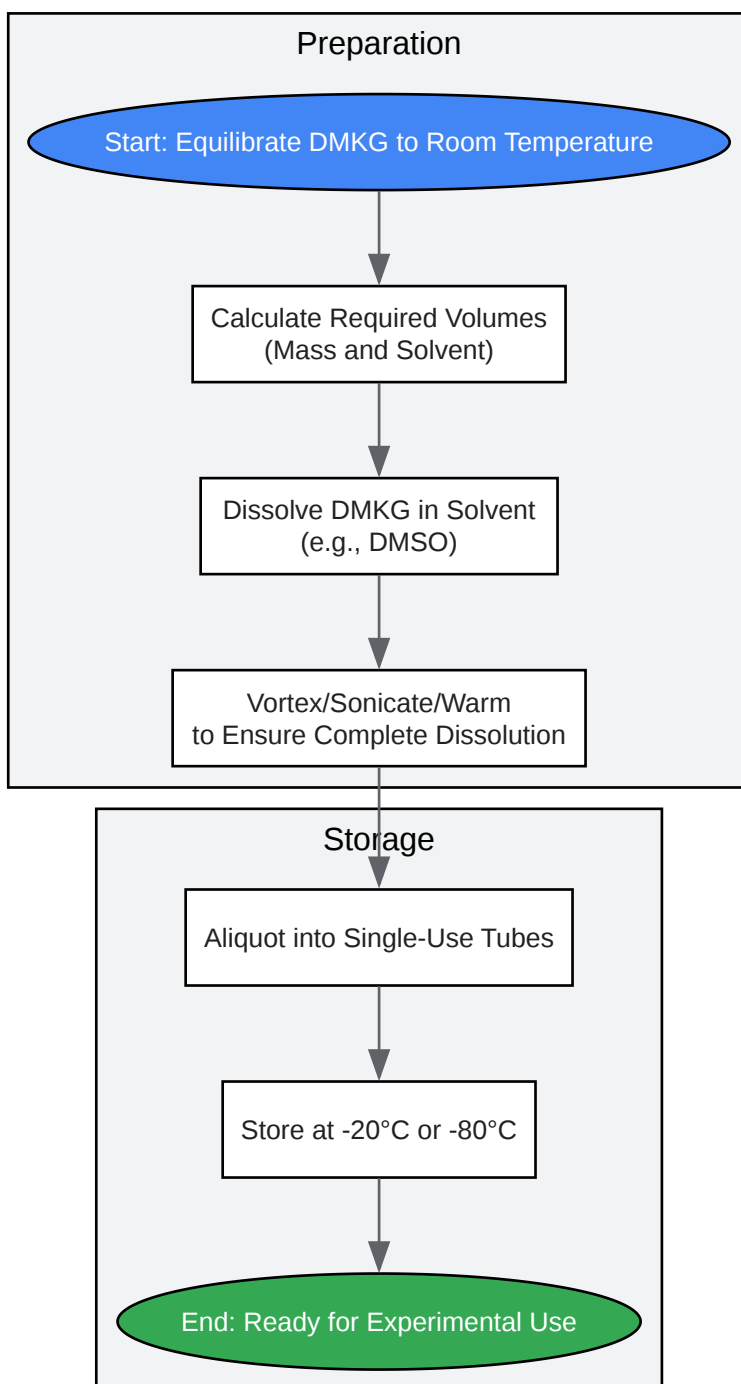
Procedure:

- Prepare the Vehicle: This protocol uses a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Dissolve DMKG:
 - First, dissolve the required amount of **Dimethyl 2-oxoglutarate** in DMSO.
 - Sequentially add the other solvents: PEG300, then Tween-80, and finally Saline. Mix thoroughly after each addition.
 - For example, to prepare 1 mL of a 2.5 mg/mL solution:
 - Add 2.5 mg of DMKG to 100 μ L of DMSO and mix until dissolved.
 - Add 400 μ L of PEG300 and mix.
 - Add 50 μ L of Tween-80 and mix.
 - Add 450 μ L of Saline and mix to achieve a clear solution.
- Administration: The resulting solution should be clear. If precipitation occurs, gentle heating or sonication may be applied. Use the freshly prepared solution for administration.

Mandatory Visualizations

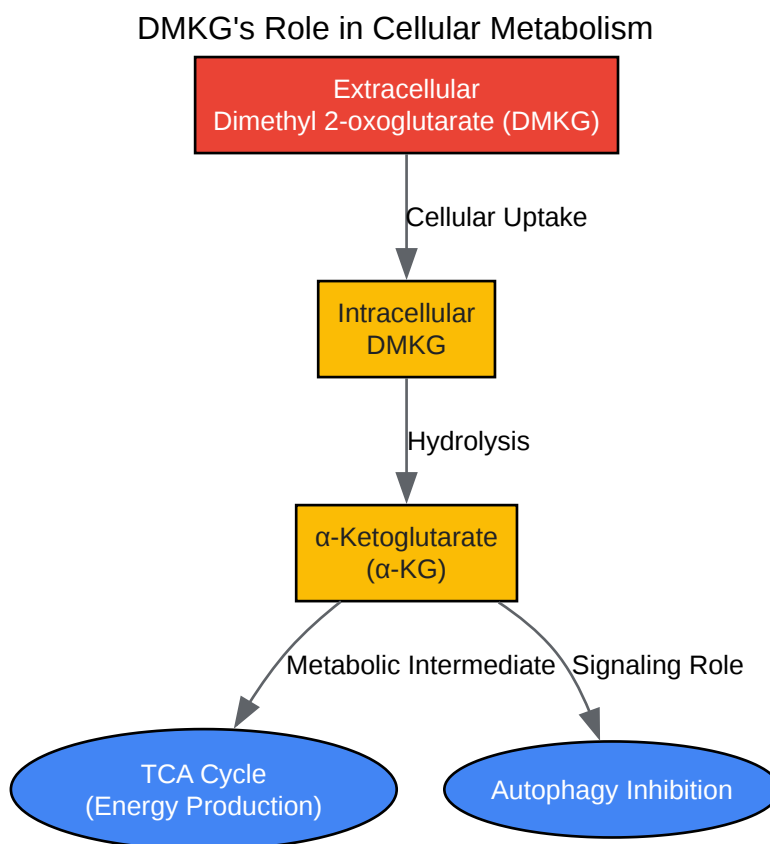
The following diagrams illustrate key concepts related to the application of **Dimethyl 2-oxoglutarate**.

Experimental Workflow for DMKG Stock Preparation



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Caption: Workflow for preparing and storing DMKG stock solutions.



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Caption: Simplified pathway of DMKG action within a cell.

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